

Safeguarding Your Research: A Comprehensive Guide to Handling Sodium D-lactate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sodium D-lactate**

Cat. No.: **B1260880**

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In the fast-paced environment of scientific research and drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Sodium D-lactate**. By offering clear, procedural, and step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building a foundation of trust that extends beyond our products.

Personal Protective Equipment (PPE)

When handling **Sodium D-lactate**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following personal protective equipment is recommended.

Eye Protection:

- Safety glasses with side shields or chemical goggles should be worn.[1]
- Contact lenses can pose a special hazard as they may absorb and concentrate irritants.[1]

Hand Protection:

- Wear general protective gloves, such as light-weight rubber gloves.[1]
- Ensure that gloves are tested to a relevant standard (e.g., Europe EN 374, US F739).[1]

Body Protection:

- Long-sleeved clothing or a lab coat is recommended to prevent skin contact.
- In situations with a risk of significant exposure, wear protective clothing.[2]

Respiratory Protection:

- Under normal handling conditions with good ventilation, respiratory protection is generally not necessary due to the non-volatile nature of the product.[1][3]
- In cases of inadequate ventilation, high concentrations of mist or vapor, or the development of respiratory tract irritation, a NIOSH-certified respirator should be used.[1][3]

Quantitative Safety and Physical Data

For quick reference, the following table summarizes key quantitative data for **Sodium D-lactate**.

Parameter	Value	Source(s)
Toxicity		
Eye Irritation (rabbit)	100 mg Mild	[1]
Fire Safety		
Flash Point	>199.4°F (>93.0°C)	[4]
Exposure Limits		
NOHSC or ACGIH	No exposure limits set	[1]
Physical Properties		
Specific Gravity (water=1)	Not available	[1]
Vapor Pressure (mmHG)	Not available	[1]
Molecular Formula	C3H5NaO3	[5]
Appearance	Colorless or yellowish syrupy liquid	[1]

Operational and Disposal Plans

Operational Plan for Handling **Sodium D-lactate**

- Preparation and Handling Area:
 - Work in a well-ventilated area to minimize inhalation of any vapors or mists.[[2](#)]
 - Ensure easy access to safety equipment, including an eyewash station and safety shower.
 - Avoid smoking, naked lights, or any sources of ignition in the handling area.[[1](#)]
- Handling Procedures:
 - When handling, do not eat, drink, or smoke.[[1](#)]
 - Avoid all personal contact, including inhalation.[[1](#)]
 - Keep containers securely sealed when not in use to prevent contamination and spills.[[1](#)]
 - Always wash hands thoroughly with soap and water after handling the substance.[[1](#)]
 - Work clothes should be laundered separately.[[1](#)]
- Storage:
 - Store in a cool, dry, well-ventilated area.[[1](#)]
 - Store away from incompatible materials, such as oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches), and foodstuff containers.[[1](#)]
 - Protect containers from physical damage and regularly check for leaks.[[1](#)]

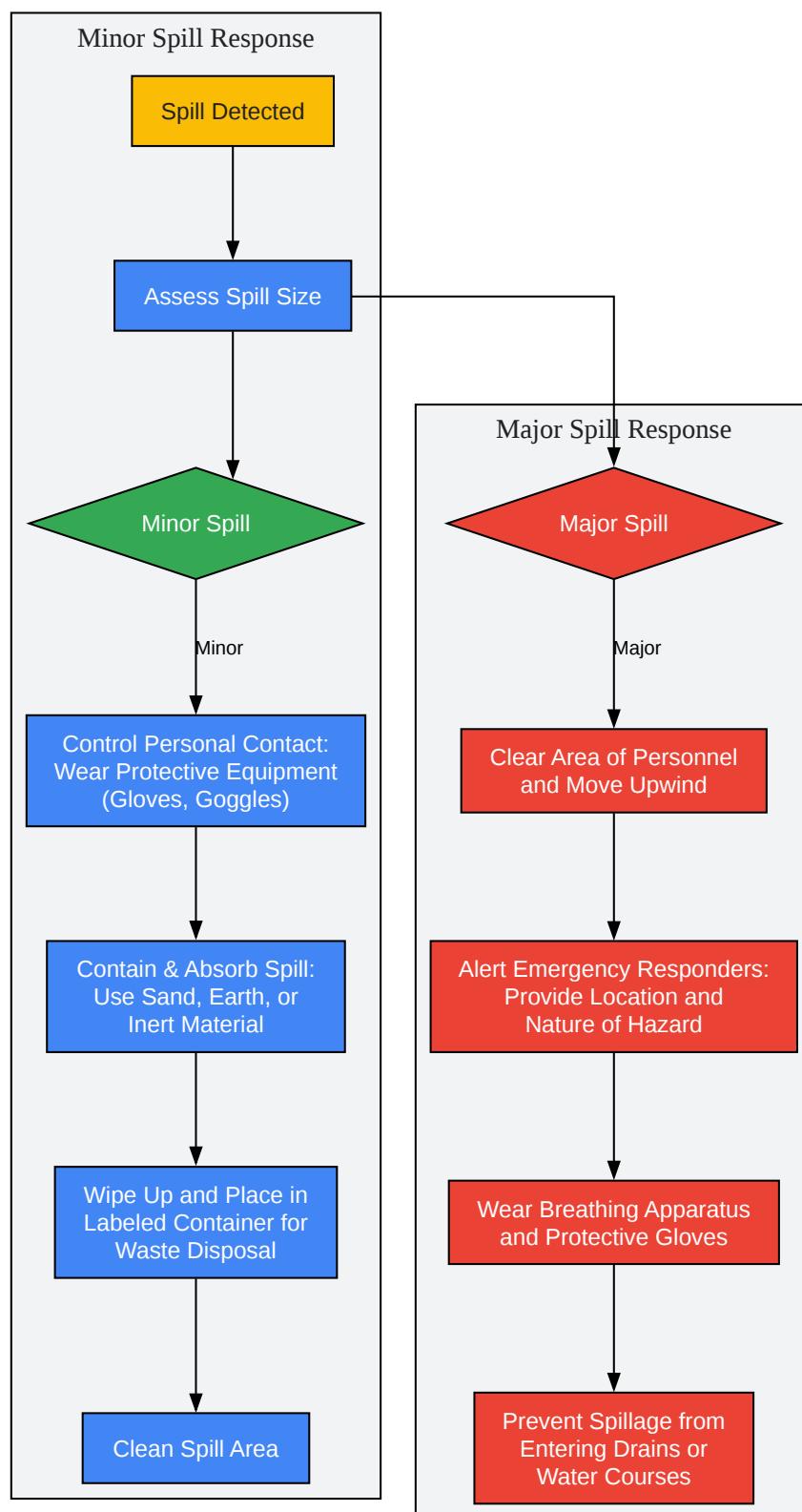
Disposal Plan for **Sodium D-lactate**

- Waste Characterization:
 - Unused **Sodium D-lactate** may be recycled if it has not been contaminated.[[1](#)]

- If contaminated, it is classified as chemical waste.
- Waste Collection and Storage:
 - Collect waste in a suitable, labeled container.[[1](#)]
 - Do not allow wash water from cleaning equipment to enter drains; collect all wash water for treatment before disposal.[[1](#)]
- Disposal Method:
 - All waste disposal must be handled in accordance with local, state, and federal regulations.[[1](#)]
 - Consult your institution's Waste Management Authority for specific disposal guidance.[[1](#)]
 - Options may include consulting the manufacturer for recycling options, or burying or incinerating the residue at an approved site.[[1](#)]
 - Recycle containers if possible, or dispose of them in an authorized landfill.[[1](#)]

Emergency Procedures: Spill Response Workflow

In the event of a spill, a clear and immediate response is critical to ensure the safety of all laboratory personnel. The following diagram outlines the logical workflow for handling a **Sodium D-lactate** spill.



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Figure 1. Workflow for **Sodium D-lactate** Spill Response.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Sodium D-lactate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260880#personal-protective-equipment-for-handling-sodium-d-lactate\]](https://www.benchchem.com/product/b1260880#personal-protective-equipment-for-handling-sodium-d-lactate)

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